

# (-)-Menthylloxyacetic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (-)-Menthylloxyacetic acid

Cat. No.: B1586678

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For Researchers, Scientists, and Drug Development Professionals

## Disclaimer

This document is intended as a technical guide for trained professionals in research and development environments. The information provided is based on publicly available safety data sheets and general laboratory safety principles. It is not exhaustive and should be used as a supplement to, not a replacement for, a thorough risk assessment and adherence to all applicable institutional and regulatory safety protocols. While specific quantitative toxicological data such as LD50 and LC50 values for **(-)-Menthylloxyacetic acid** were not found in the reviewed literature, the safety recommendations herein are based on its GHS hazard classification.

## Chemical Identification and Physical Properties

**(-)-Menthylloxyacetic acid** is a chiral resolving agent commonly used in the synthesis of enantiomerically pure compounds. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Citation(s)
Synonyms	(-)-Menthoxycetic Acid, (1R,2S,5R)-(-)-Menthoxycetic acid, (-)-Menthyl carboxymethyl ether	[1][2][3]
CAS Number	40248-63-3	[1][3][4]
EC Number	254-857-2	[1][4]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>3</sub>	[1][3][4]
Molecular Weight	214.30 g/mol	[3][4]
Physical State	Solid (Crystal - Powder) at 20°C	[1]
Appearance	Very pale yellow to yellow	[1]
Melting Point	52-55 °C	[4][5]
Boiling Point	163-164 °C at 10 mmHg	[4][5]
Density	1.01 g/mL at 20 °C	[4][5]
Flash Point	>113 °C (>230 °F)	[4][5]
Storage Temperature	2-8°C, in a cool, dark, and dry place	[5]

## Hazard Identification and Classification

**(-)-Menthylloxyacetic acid** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	Citation(s)
Skin Corrosion / Irritation	2	!	Warning	H315: Causes skin irritation	[1][4]
Serious Eye Damage / Eye Irritation	2	!	Warning	H319: Causes serious eye irritation	[1][4]
Specific Target Organ Toxicity (Single Exposure)	3	!	Warning	H335: May cause respiratory irritation	[4][5]

Note: Quantitative toxicological data (e.g., LD50, LC50) for **(-)-Menthyloxyacetic acid** is not readily available in the public domain. All handling procedures should be based on its potential as a skin, eye, and respiratory irritant.

## Safe Handling and Storage

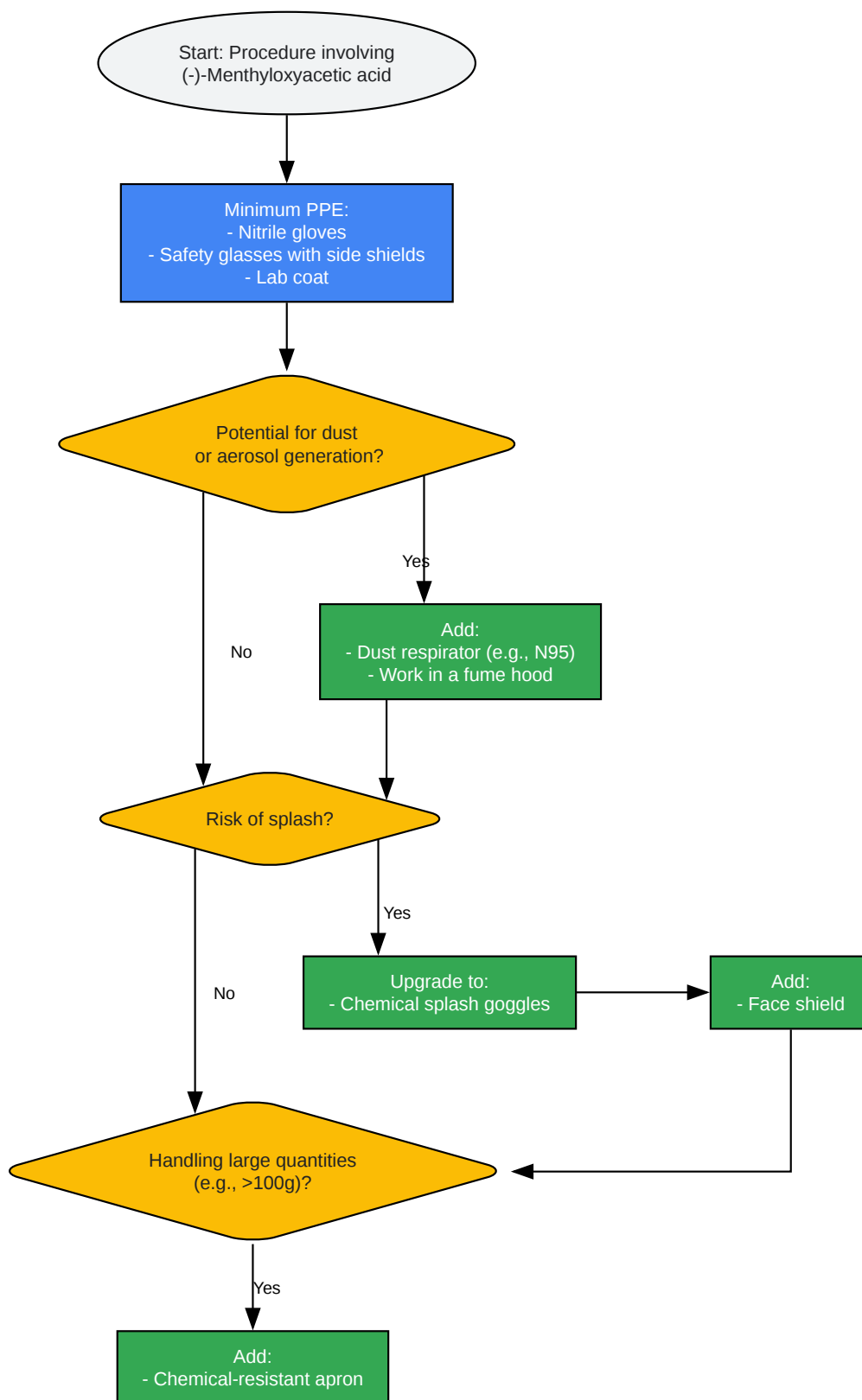
Adherence to proper handling and storage protocols is crucial to minimize risk.

## Engineering Controls

- Ventilation: All handling of **(-)-Menthyloxyacetic acid** powder should be conducted in a well-ventilated area. A certified chemical fume hood is required when there is a potential for generating dust or aerosols.[1]
- Safety Equipment: Safety showers and eyewash stations must be readily accessible in the immediate work area.[1]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following diagram outlines a logical workflow for PPE selection based on the intended experimental procedure.



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Caption: PPE Selection Workflow for **(-)-Menthylxyacetic Acid**.

## Hygiene Measures

- Wash hands and face thoroughly after handling.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Remove and wash contaminated clothing before reuse.[\[1\]](#)

## Storage Conditions

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dark, and dry place, at a recommended temperature of 2-8°C.[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Protocol	Citation(s)
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Seek medical attention if you feel unwell.	[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.	[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.	[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention if you feel unwell.	[1]

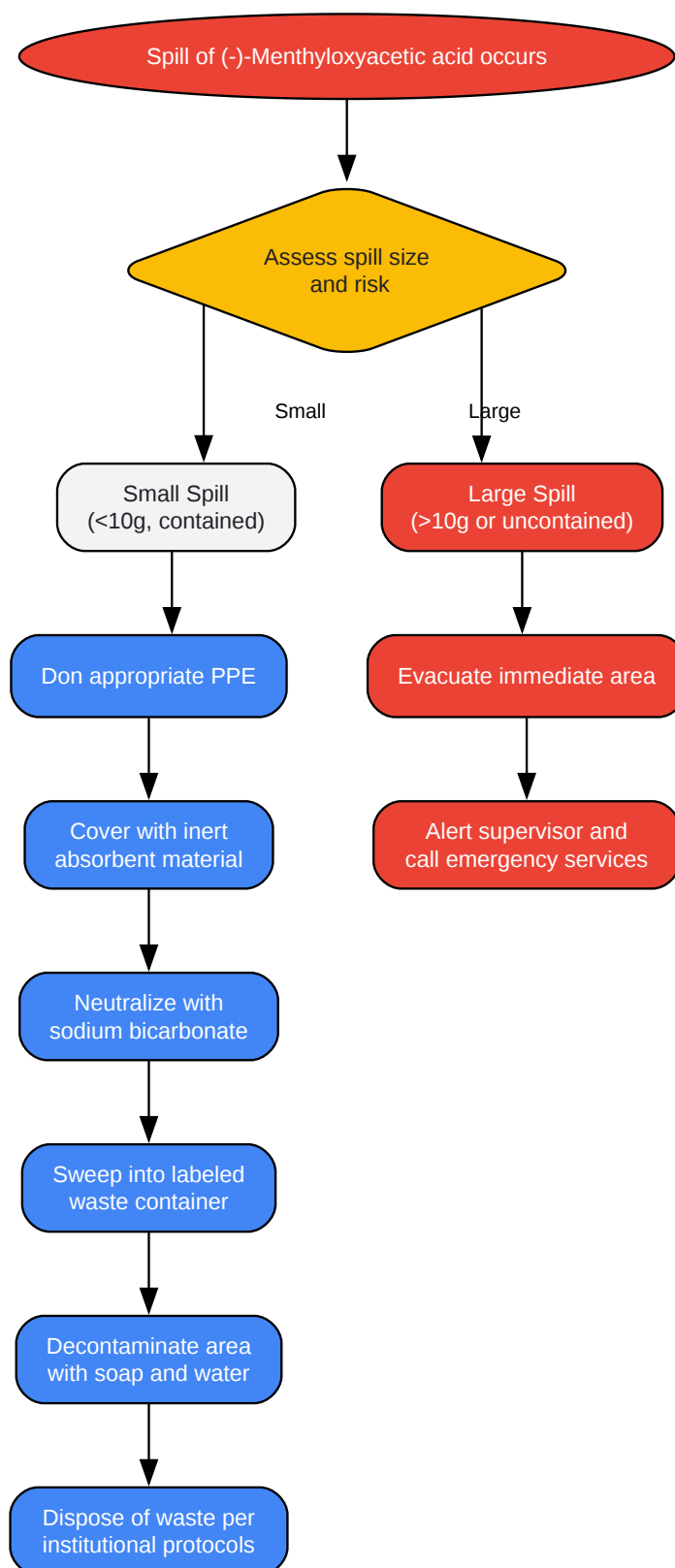
## Accidental Release Measures (Spill Protocol)

For small spills of **(-)-Menthylloxyacetic acid** powder:

- Evacuate and Secure: Restrict access to the spill area.
- Ventilate: Ensure adequate ventilation. If in a poorly ventilated area, evacuate and contact emergency services.
- Don Appropriate PPE: At a minimum, wear a lab coat, nitrile gloves, and chemical splash goggles. If there is a risk of dust inhalation, a dust respirator is required.
- Containment: Gently cover the spill with an inert absorbent material (e.g., sand, vermiculite).

- Neutralization (for acidic solids): Cautiously apply a weak base like sodium bicarbonate to the contained spill.
- Collection: Carefully sweep the neutralized mixture into a designated, labeled waste container. Avoid creating dust.
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the waste according to institutional and local regulations.

The following diagram illustrates the workflow for responding to a spill.



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Caption: Spill Response Workflow for **(-)-Menthylloxyacetic Acid**.



## Fire-Fighting Measures

Aspect	Protocol	Citation(s)
Suitable Extinguishing Media	Dry chemical, foam, water spray, carbon dioxide.	[1]
Specific Hazards	Combustion may produce carbon monoxide and carbon dioxide.	[1]
Protective Equipment	Firefighters should wear self-contained breathing apparatus and full protective clothing.	[6][7]

## Stability and Reactivity

Aspect	Information	Citation(s)
Chemical Stability	Stable under recommended storage conditions.	[6]
Conditions to Avoid	Strong heating.	[6]
Incompatible Materials	Strong oxidizing agents.	[1]
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon combustion.	[1]

## Disposal Considerations

Dispose of **(-)-Menthylloxyacetic acid** and its containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[1] Waste material should be treated as hazardous.

## Experimental Protocols

### Protocol for Weighing and Preparing Solutions

- Preparation:

- Ensure a chemical fume hood is operational.
- Gather all necessary equipment: analytical balance, weigh paper/boat, spatula, beaker, stir bar, and appropriate solvent.
- Don the required PPE as determined by the PPE Selection Workflow (Section 3.2).
- Weighing:
  - Place a weigh paper or boat on the analytical balance and tare.
  - Carefully transfer the desired amount of **(-)-Menthyloxyacetic acid** from its storage container to the weigh paper using a clean spatula. Perform this step inside the fume hood to minimize dust exposure.
  - Close the storage container immediately after use.
- Solution Preparation:
  - Place the beaker containing the appropriate volume of solvent and a stir bar on a stir plate inside the fume hood.
  - Carefully add the weighed **(-)-Menthyloxyacetic acid** to the solvent.
  - Stir until the solid is completely dissolved.
- Cleanup:
  - Dispose of the weigh paper in the designated solid chemical waste container.
  - Wipe down the spatula and any contaminated surfaces with a damp cloth, disposing of the cloth in the appropriate waste stream.
  - Wash hands thoroughly after the procedure.

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